

In-Depth Technical Guide: 1-Methyl-1-propylhydrazine (CAS: 4986-49-6)

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Compound of Interest		
Compound Name:	1-Methyl-1-propylhydrazine	
Cat. No.:	B15359852	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Methyl-1-propylhydrazine**, a chemical compound with potential applications in organic synthesis and medicinal chemistry. This document consolidates available data on its chemical properties, synthesis, and analytical characterization, and explores its potential biological relevance.

Chemical and Physical Properties

1-Methyl-1-propylhydrazine is a short-chain asymmetrical dialkylhydrazine. Its fundamental properties are summarized in the table below.



Property	Value	Source
CAS Number	4986-49-6	
Molecular Formula	C4H12N2	[1]
Molecular Weight	88.15 g/mol	[1]
Boiling Point	103.2-103.7 °C (at 753 Torr)	
Density	0.7986 g/cm ³	_
InChI	InChI=1S/C4H12N2/c1-3-4- 6(2)5/h3-5H2,1-2H3	[1]
InChIKey	JOFQXPUKJJQCPW- UHFFFAOYSA-N	[1]
SMILES	CCCN(C)N	[1]

Synthesis of 1-Methyl-1-propylhydrazine

While a specific, detailed experimental protocol for the synthesis of **1-Methyl-1- propylhydrazine** is not readily available in the reviewed literature, general methods for the synthesis of **1**,**1**-dialkylhydrazines can be adapted. Two common approaches are the reduction of N-nitrosamines and the alkylation of hydrazines.

Experimental Protocol: Reduction of N-Nitroso-N-methylpropylamine

This procedure is a generalized method based on the reduction of N-nitrosamines, a common route to 1,1-dialkylhydrazines.

Materials:

- N-Nitroso-N-methylpropylamine
- Lithium aluminum hydride (LiAlH₄)[2][3]
- Anhydrous diethyl ether or tetrahydrofuran (THF)



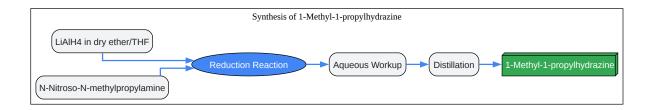
- · Dry ice/acetone bath
- Sodium sulfate (anhydrous)
- Standard glassware for inert atmosphere reactions (three-neck flask, dropping funnel, condenser)
- Magnetic stirrer

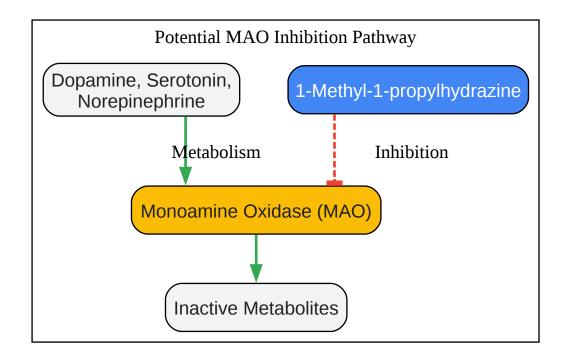
Procedure:

- A three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser with a nitrogen inlet is charged with a suspension of lithium aluminum hydride (1.1 equivalents) in anhydrous diethyl ether under a nitrogen atmosphere.
- The suspension is cooled to 0 °C using an ice bath.
- A solution of N-Nitroso-N-methylpropylamine (1 equivalent) in anhydrous diethyl ether is added dropwise to the stirred suspension at a rate that maintains the reaction temperature below 10 °C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then stirred for an additional 12-24 hours. Reaction progress can be monitored by thinlayer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the reaction is carefully quenched by the slow, dropwise addition of water, followed by a 15% aqueous sodium hydroxide solution, and then water again, while cooling the flask in an ice bath.
- The resulting precipitate is removed by filtration, and the filter cake is washed with diethyl ether.
- The combined organic phases are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude 1-Methyl-1-propylhydrazine is then purified by fractional distillation under reduced pressure.

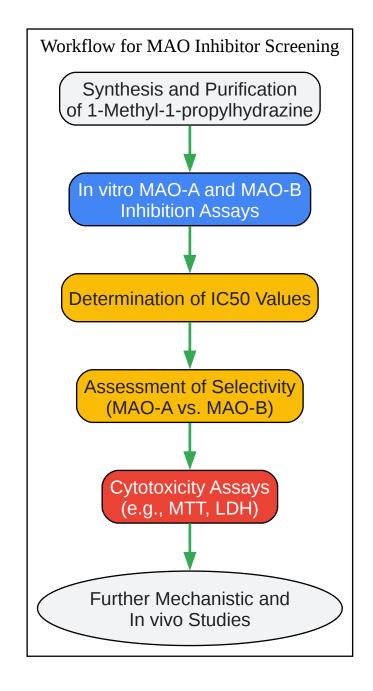


Logical Workflow for Synthesis:









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